Physicochemical Properties of Sodium Choleate Micelles: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Sodium choleate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **sodium choleate** micelles. **Sodium choleate**, a bile salt, is a biocompatible and biodegradable surfactant widely utilized in pharmaceutical formulations to enhance the solubility and oral bioavailability of poorly water-soluble drugs. A thorough understanding of its micellar properties is crucial for the rational design and optimization of such drug delivery systems.

Core Physicochemical Properties

The self-assembly of **sodium choleate** monomers into micelles in aqueous solutions is a dynamic process governed by a delicate balance of hydrophobic and electrostatic interactions. The key parameters that define these micelles—critical micelle concentration (CMC), aggregation number (Nagg), and size—are highly sensitive to environmental conditions.

Critical Micelle Concentration (CMC)

The CMC is the concentration of surfactant at which the formation of micelles becomes significant. It represents a critical point where the physical properties of the solution, such as

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surface tension and conductivity, exhibit a sharp change. For **sodium choleate**, the CMC is influenced by factors including temperature, pH, and the ionic strength of the medium.

Temperature (°C)	CMC (mM)	Ionic Strength (M)	Method
20	14	Not Specified	NMR Spectroscopy[1]
25	13	Not Specified	Not Specified[2]
25	14 ± 1	pH 12	NMR Spectroscopy[1]
25	4-20	Not Specified	Not Specified[3]
30	Minimum CMC	Not Specified	Not Specified[4]
35	Increases above minimum	Not Specified	Not Specified[4]

Table 1: Critical Micelle Concentration (CMC) of **Sodium Choleate** under Various Conditions.

Aggregation Number (Nagg)

The aggregation number is the average number of **sodium choleate** monomers that constitute a single micelle. This parameter is crucial as it dictates the size of the hydrophobic core available for drug solubilization. The aggregation number of **sodium choleate** micelles is generally small compared to conventional linear-chain surfactants and can vary with concentration and temperature.

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Temperature (°C)	Aggregation Number (Nagg)	Concentration (mM)	Method
25	2-8	Near CMC	Not Specified[3]
25	17	60	Stepwise Association Model[4]
25	18	75	Fluorimetry[4]
40	12	60	Stepwise Association Model[4]
Not Specified	24 (Maximum)	Not Specified	Electromotive Force Measurements[5]

Table 2: Aggregation Number (Nagg) of **Sodium Choleate** Micelles.

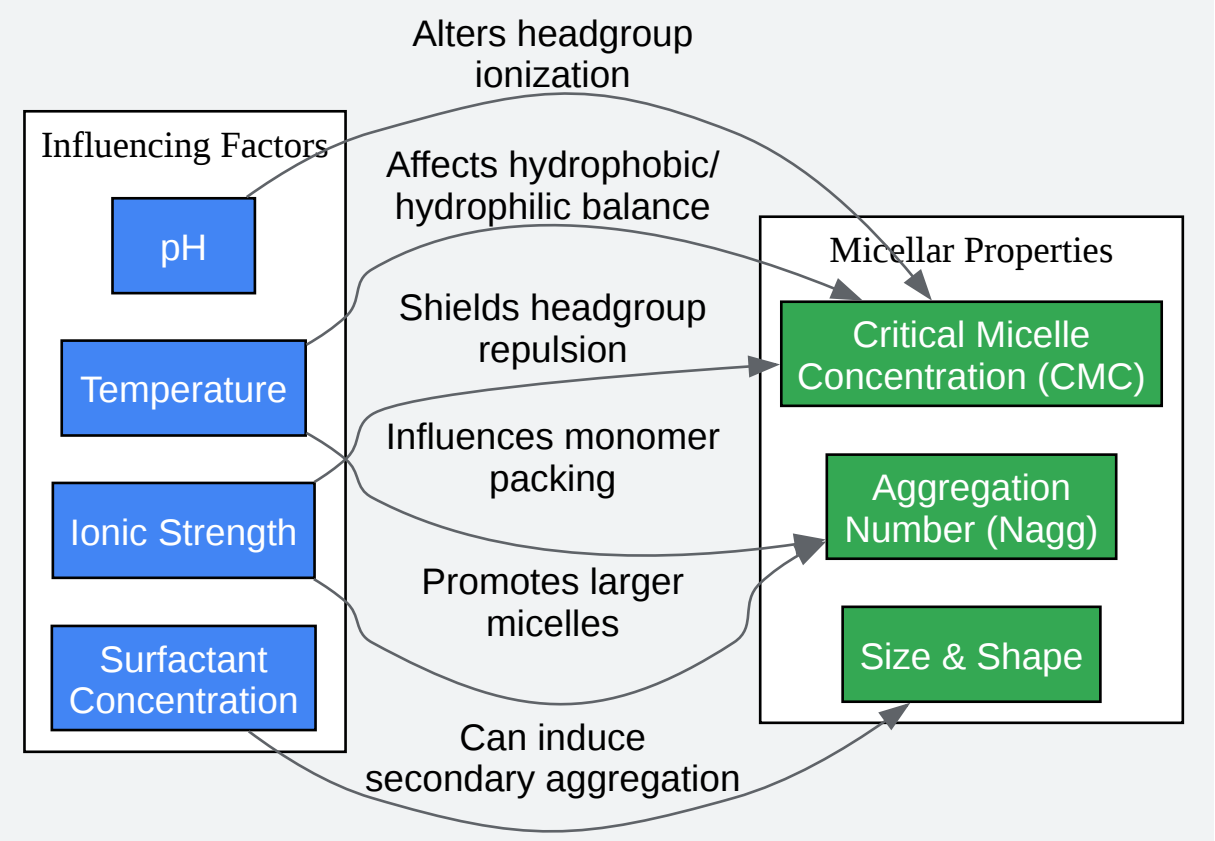
Micelle Size and Shape

Sodium choleate micelles are typically small and spherical, with their size being a direct consequence of the low aggregation number. Dynamic Light Scattering (DLS) is a primary technique for determining the hydrodynamic radius of these micelles. The size can be influenced by surfactant concentration, with secondary aggregation into larger structures possible at higher concentrations[1]. At concentrations near the CMC, **sodium choleate** micelles have been reported to have a diameter of approximately 1.5 nm[3].

Factors Influencing Micelle Formation

The formation and properties of **sodium choleate** micelles are intricately linked to several environmental factors. Understanding these relationships is essential for controlling micellar characteristics in drug delivery applications.

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Caption: Factors influencing the formation and properties of **sodium choleate** micelles.

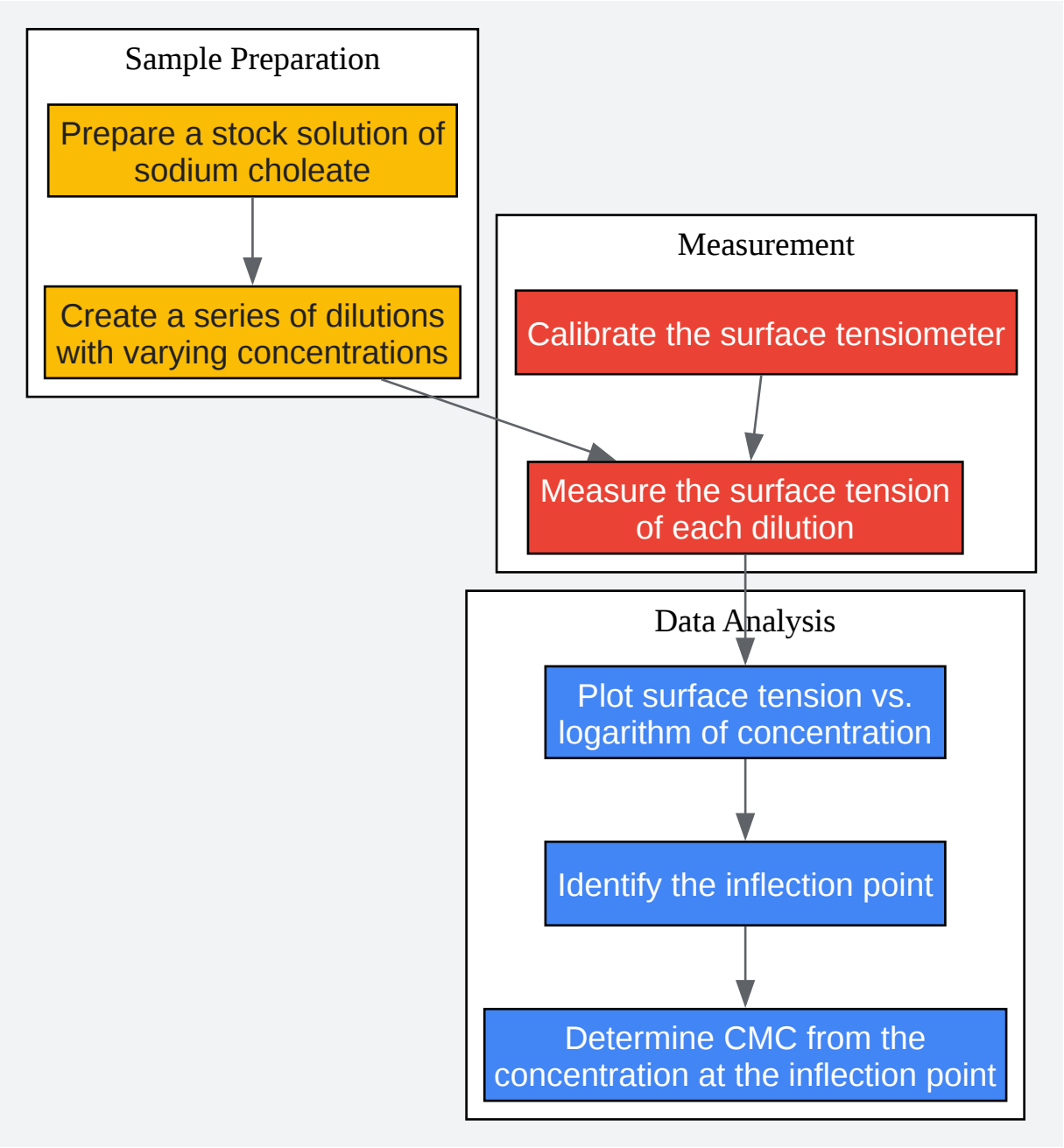
Experimental Protocols

Accurate characterization of **sodium choleate** micelles relies on a suite of experimental techniques. Detailed methodologies for the most common and critical experiments are provided below.

Determination of Critical Micelle Concentration (CMC) by Surface Tensiometry

Surface tensiometry is a classic and reliable method for determining the CMC of surfactants. It relies on the principle that as surfactant concentration increases, surface tension decreases until the point of micelle formation, after which it remains relatively constant.

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Caption: Experimental workflow for CMC determination using surface tensiometry.

Methodology:

- Solution Preparation: Prepare a stock solution of **sodium choleate** in deionized water. Create a series of dilutions from the stock solution to cover a concentration range both below and above the expected CMC.

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- Instrumentation: Use a surface tensiometer, such as one employing the du Nouy ring or Wilhelmy plate method[6]. Ensure the instrument is calibrated according to the manufacturer's instructions.

- Measurement: For each concentration, measure the surface tension. Allow the system to equilibrate before each measurement to ensure a stable reading.

- Data Analysis: Plot the surface tension as a function of the logarithm of the **sodium choleate** concentration. The plot will typically show two linear regions. The CMC is determined from the concentration at the intersection of the two lines[2][7].

Determination of Aggregation Number (Nagg) by Steady-State Fluorescence Quenching

This technique utilizes a fluorescent probe and a quencher to determine the micelle concentration and subsequently the aggregation number. The probe (e.g., pyrene) preferentially partitions into the hydrophobic core of the micelles, while the quencher (e.g., cetylpyridinium chloride) resides within the micelle and quenches the probe's fluorescence.

Methodology:

- Reagent Preparation: Prepare a stock solution of the fluorescent probe (e.g., pyrene in a suitable solvent) and a stock solution of the quencher. Also, prepare a series of **sodium choleate** solutions at a concentration significantly above the CMC.

- Sample Preparation: To each **sodium choleate** solution, add a small, constant amount of the probe stock solution. Then, create a series of samples by adding varying amounts of the quencher stock solution to these probe-containing micellar solutions.

- Fluorescence Measurement: Measure the fluorescence intensity of the probe in each sample using a spectrofluorometer. The excitation and emission wavelengths will be specific to the chosen probe (for pyrene, excitation is typically around 335 nm, and emission is monitored over a range to observe changes in the vibronic fine structure)[8][9].

- Data Analysis: The relationship between the fluorescence intensity and the quencher concentration is used to determine the micelle concentration. The aggregation number (Nagg) is then calculated using the following equation:

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Nagg = ([Surfactant] - CMC) / [Micelle]

where [Surfactant] is the total surfactant concentration and [Micelle] is the determined micelle concentration.

Micelle Size Determination by Dynamic Light Scattering (DLS)

DLS is a non-invasive technique that measures the time-dependent fluctuations in scattered light intensity caused by the Brownian motion of particles in solution. From these fluctuations, the hydrodynamic diameter of the micelles can be determined.

Methodology:

- Sample Preparation: Prepare **sodium cholate** solutions at the desired concentrations. It is crucial to filter the solutions through a microporous filter (e.g., 0.22 µm) into a clean, dust-free cuvette to remove any large aggregates or dust particles that could interfere with the measurement[10][11].
- Instrument Setup: Use a DLS instrument equipped with a laser and a detector. Set the measurement parameters, including temperature and scattering angle. The viscosity and refractive index of the solvent (water) at the measurement temperature must be accurately known and inputted into the software[10][12].
- Measurement: Place the cuvette in the instrument and allow it to equilibrate to the set temperature. Perform multiple measurements to ensure reproducibility.
- Data Analysis: The instrument's software uses the Stokes-Einstein equation to calculate the hydrodynamic diameter from the measured diffusion coefficient of the micelles[11][13]. The output will typically be a size distribution plot and the Z-average diameter, which is the intensity-weighted mean hydrodynamic size.

Conclusion

The physicochemical properties of **sodium cholate** micelles are multifaceted and highly dependent on the surrounding environment. A comprehensive characterization of the CMC, aggregation number, and size is paramount for the successful application of this bile salt in

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drug delivery and other pharmaceutical formulations. The experimental protocols outlined in this guide provide a robust framework for obtaining reliable and reproducible data, enabling researchers and drug development professionals to harness the full potential of **sodium choleate** micellar systems.

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References

- 1. Stability and Selectivity of Indocyanine Green Towards Photodynamic Therapy of CRL-2314 Breast Cancer Cells with Minimal Toxicity to HTB-125 Cells [mdpi.com]
- 2. surfactant.alfa-chemistry.com [surfactant.alfa-chemistry.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Composition of sodium cholate micellar solutions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Effect of β-Cyclodextrin on the Aggregation Behavior of Sodium Deoxycholate and Sodium Cholate in Aqueous Solution [mdpi.com]
- 7. Critical micelle concentration (CMC) and surfactant concentration | KRÜSS Scientific [kruss-scientific.com]
- 8. pubs.acs.org [pubs.acs.org]
- 9. researchgate.net [researchgate.net]
- 10. benchchem.com [benchchem.com]
- 11. researchgate.net [researchgate.net]
- 12. muser-my.com [muser-my.com]
- 13. azom.com [azom.com]
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